

sterigmatocystin immune reagent characterization comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sterigmatocystine

CAS No.: 10048-13-2

Cat. No.: S543960

Get Quote

Comparison of Sterigmatocystin Immune Reagents

The table below summarizes the characteristics of the immune reagents identified in the search results.

Immune Reagent	Type / Description	Key Characteristics & Performance Data	Detection Method Demonstrated
----------------	--------------------	--	-------------------------------

| **VerA 3, VerA 4, VerA 6** [1] [2] | Monoclonal Antibodies (mAbs) | - **High Affinity**: VerA 3 used at 1:80,000 dilution in icELISA [1] [2].

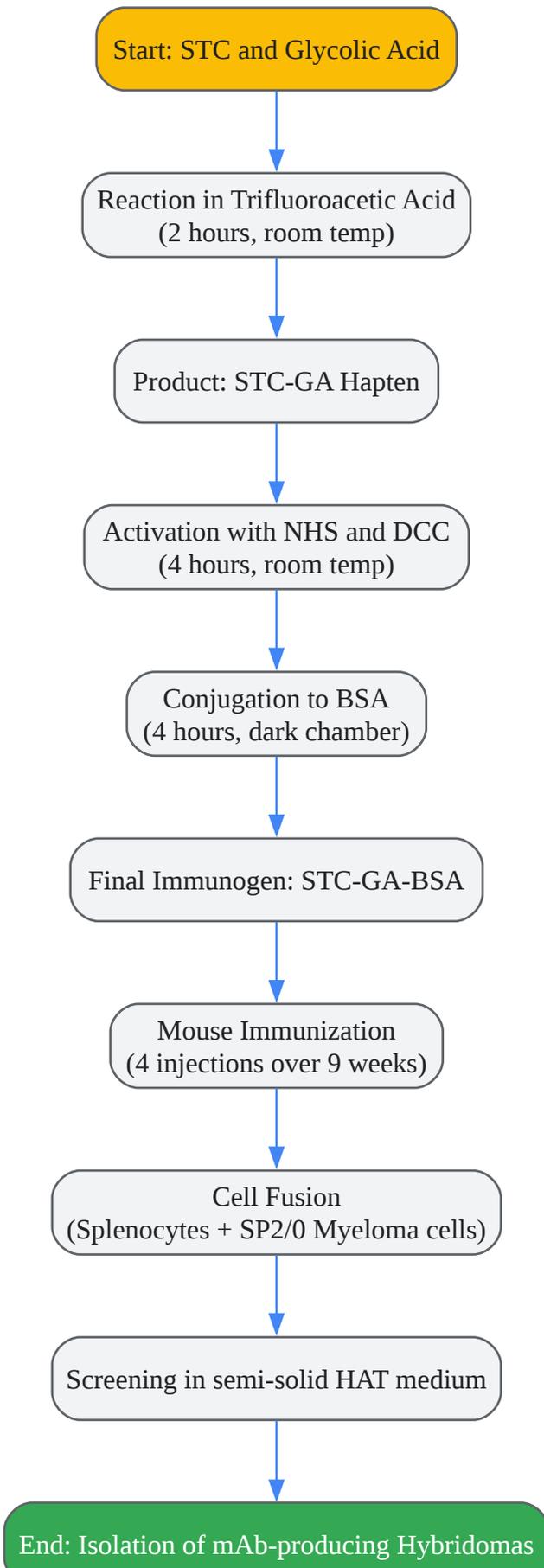
- **Specificity**: No cross-reactivity with Aflatoxins B1, B2, G1, G2, M1 [1] [2].
- **Sensitivity (LOD)**: 0.06 ng/g for maize, 0.08 ng/g for wheat, 0.1 ng/g for peanuts [1] [2]. | Indirect Competitive ELISA (icELISA) | | **Reagents based on sterigmatocystin hemiacetal** [3] | Polyclonal Antibodies (inferred) | - **Sensitivity**: Test system sensitivity of 0.1 ng/mL [3].
- **Basis**: Developed from sterigmatocystin hemiacetal conjugated to proteins [3]. | Immunoassay (type unspecified) |

Experimental Protocols for Key Workflows

Here are the detailed methodologies for the generation and application of the most well-documented reagents (the VerA series mAbs).

Immunogen Synthesis and Hybridoma Generation [1] [2]

This workflow outlines the process of creating the monoclonal antibodies used for detection.



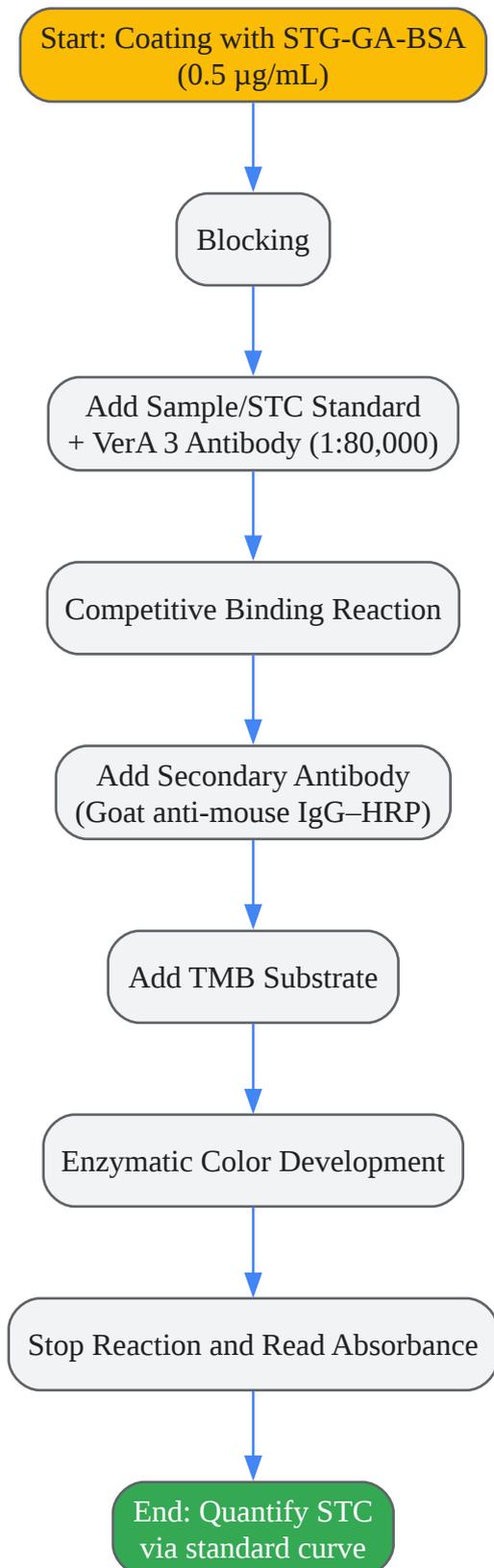
[Click to download full resolution via product page](#)

Key Steps in Detail:

- **Hapten Synthesis:** Sterigmatocystin (STG) was dissolved in acetonitrile and reacted with glycolic acid (GA) in dry trifluoroacetic acid for 2 hours at room temperature to create the STG-GA hapten [1] [2].
- **Protein Conjugation:** The STG-GA hapten was activated using N-hydroxysuccinimide (NHS) and N,N-dicyclohexylcarbodiimide (DCC) in dioxane. This activated hapten was then conjugated to Bovine Serum Albumin (BSA) in 0.2 mol/L PBS (pH 8.0) to form the final immunogen (STG-GA-BSA) [1] [2].
- **Immunization & Fusion:** BALB/c mice were immunized with the STG-GA-BSA conjugate over a 9-week period. Splenocytes from the selected mouse were fused with SP2/0 myeloma cells using polyethylene glycol (PEG 1450) [1] [2].
- **Hybridoma Screening:** A modified two-step screening procedure using semi-solid HAT (hypoxanthine/aminopterin/thymidine) medium was employed to isolate three monoclonal antibody-producing hybridomas (VerA 3, VerA 4, VerA 6) [1] [2].

Ultra-Sensitive icELISA Protocol [1] [2]

This workflow describes the assay developed using the VerA 3 antibody.



[Click to download full resolution via product page](#)

Assay Optimization Details:

- **Format:** A competitive ELISA was performed where the plate was coated with the STG-GA-BSA conjugate (0.5 µg/mL) [1] [2].
- **Antibody Incubation:** The VerA 3 antibody was used at a high dilution of 1:80,000, indicating strong affinity. Sample extracts or STC standards were mixed with the antibody, allowing for competitive binding to the immobilized antigen [1] [2].
- **Detection & Validation:** Binding was detected using a horseradish peroxidase (HRP)-conjugated secondary antibody and 3,3',5,5'-Tetramethylbenzidine (TMB) substrate. The method was validated in wheat, maize, and peanut matrices, showing recoveries from 83% to 110% and excellent agreement with HPLC-MS/MS results [1] [2].

Key Insights for Researchers

- **Superior Specificity:** The VerA series mAbs show no cross-reactivity with major aflatoxins, which is a critical advantage for accurately measuring sterigmatocystin in samples where these toxins might co-occur [1] [2].
- **Sensitivity vs. Legislation:** The detection limits achieved by these immunoassays (e.g., 0.06 ng/g) are far below the regulatory limits that have been proposed in some countries (e.g., 5-25 µg/kg), making them fit-for-purpose for monitoring and research [1] [2] [4].
- **Comparative Data Gap:** The available literature provides deep characterization of specific reagents but lacks direct, head-to-head comparisons of all available immune reagents (e.g., from different commercial suppliers) under standardized conditions.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. An Ultra-Sensitive Monoclonal Antibody-Based ... [pmc.ncbi.nlm.nih.gov]
2. An Ultra-Sensitive Monoclonal Antibody-Based Competitive ... [journals.plos.org]
3. [Comparative characteristics of immunoreagents based on aflatoxin...] [pubmed.ncbi.nlm.nih.gov]
4. Analytical methodologies for the determination of ... [explorationpub.com]

To cite this document: Smolecule. [sterigmatocystin immune reagent characterization comparison]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b543960#sterigmatocystin-immune-reagent-characterization-comparison]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com